

Application Note: Precision Synthesis of 8-Methylisoquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name: 8-Methylisoquinoline-3-carboxylic acid

Cat. No.: B15311936

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Executive Summary

This guide details the synthesis of **8-Methylisoquinoline-3-carboxylic acid**, a critical scaffold for HIF prolyl hydroxylase inhibitors and other bioactive isoquinoline derivatives. Unlike standard isoquinoline syntheses, the 8-methyl substituent introduces significant steric constraints that render traditional Pomeranz-Fritsch cyclizations regiochemically ambiguous.

This protocol utilizes a Palladium-Catalyzed Heck-Imine Annulation strategy. By starting with a regiodefined 2-bromo-6-methylbenzaldehyde precursor, we guarantee the placement of the methyl group at the 8-position of the final isoquinoline core. This method offers high fidelity, scalability, and direct access to the 3-carboxylic acid moiety via a carboxylate intermediate.

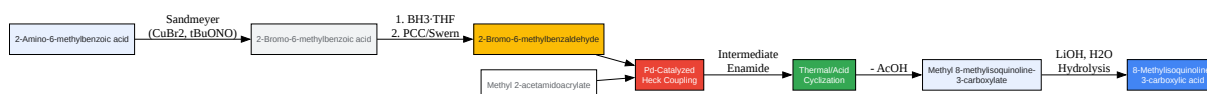
Retrosynthetic Analysis & Strategy

The strategic disconnection relies on constructing the pyridine ring onto a pre-functionalized benzene scaffold. The C3-C4 bond is formed via a Heck reaction, and the C1-N bond is formed via condensation/dehydration.

- Target: **8-Methylisoquinoline-3-carboxylic acid**

- Key Disconnection: C3-C4 (Heck) and N-C1 (Imine condensation).
- Precursors:
 - 2-Bromo-6-methylbenzaldehyde (Provides the aromatic core with pre-set regiochemistry).
 - Methyl 2-acetamidoacrylate (Provides the N-C-C fragment and the carboxylate functionality).

Mechanistic Pathway (DOT Visualization)



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Caption: Fig 1. Convergent synthesis pathway ensuring 8-methyl regiocontrol via ortho-halo precursor.

Detailed Experimental Protocol

Phase 1: Precursor Synthesis (2-Bromo-6-methylbenzaldehyde)

Note: If 2-Bromo-6-methylbenzaldehyde is commercially available, proceed to Phase 2.

Step 1.1: Sandmeyer Bromination

Objective: Convert 2-amino-6-methylbenzoic acid to 2-bromo-6-methylbenzoic acid.

- Reagents: 2-Amino-6-methylbenzoic acid (15.1 g, 100 mmol), CuBr (26.8 g, 120 mmol), tert-Butyl nitrite (15 mL, 1.5 eq), Acetonitrile (MeCN, 200 mL).
- Procedure:

- Suspend CuBr

in dry MeCN at 0°C under N

.

- Add tert-butyl nitrite dropwise.
- Add 2-amino-6-methylbenzoic acid portion-wise over 30 mins.
- Allow to warm to Room Temperature (RT) and stir for 2 h.
- Quench: Pour into 10% HCl (aq) and extract with EtOAc (3x).
- Purification: Wash organics with brine, dry over Na

SO

, concentrate. Recrystallize from EtOH/Water.

- Yield Target: ~85% (Pale yellow solid).

Step 1.2: Reduction & Oxidation Sequence

Objective: Convert the acid to the aldehyde.

- Reduction: Treat the acid (10 g) with BH

. THF (1.0 M, 1.5 eq) in THF at 0°C -> RT for 12 h. Quench with MeOH. Isolate 2-bromo-6-methylbenzyl alcohol.

- Oxidation: Dissolve the alcohol in CH

Cl

. Add PCC (1.5 eq) and Celite. Stir at RT for 3 h.^[1]^[2] Filter through a silica plug.

- Output: 2-Bromo-6-methylbenzaldehyde.

- Quality Check:

H NMR should show aldehyde proton at ~10.2 ppm and methyl singlet at ~2.4 ppm.

Phase 2: Isoquinoline Core Construction (The Heck-Imine Annulation)

Objective: Construct the isoquinoline ring with the 3-carboxylate ester.

Reagents & Setup

Reagent	Equiv.	Role
2-Bromo-6-methylbenzaldehyde	1.0	Substrate
Methyl 2-acetamidoacrylate	1.2	Coupling Partner
Pd(OAc)	0.05	Catalyst
Tri(o-tolyl)phosphine	0.10	Ligand
Triethylamine (Et N)	3.0	Base
DMF (Anhydrous)	Solvent	0.2 M Conc.

Protocol

- Assembly: In a pressure tube or round-bottom flask equipped with a condenser, combine the aldehyde (1.0 eq), acrylate (1.2 eq), Pd(OAc) (5 mol%), and P(o-tol) (10 mol%).
- Inertion: Evacuate and backfill with Argon (3 cycles).
- Solvation: Add degassed DMF and Et N via syringe.
- Reaction: Heat to 100°C for 12–16 hours.

- Mechanism:[3][4][5][6] The reaction proceeds via Heck coupling to form the styryl intermediate, followed by intramolecular condensation of the amide nitrogen onto the aldehyde. Spontaneous aromatization (loss of acetamide/acetic acid equivalent or oxidative aromatization) occurs under these conditions.
- Workup:
 - Cool to RT. Dilute with water (5x volume).
 - Extract with EtOAc (3x).
 - Wash combined organics with LiCl (5% aq) to remove DMF, then Brine.
 - Dry (Na₂SO₄) and concentrate.
- Purification: Flash Chromatography (Hexanes:EtOAc gradient 80:20 -> 50:50).
- Product:Methyl 8-methylisoquinoline-3-carboxylate.
 - Data: Look for singlet at ~9.1 ppm (H1 of isoquinoline) and methyl ester singlet at ~4.0 ppm.

Phase 3: Hydrolysis to Final Acid

Objective: Saponification of the ester to the free carboxylic acid.

- Reaction: Dissolve the ester (1.0 eq) in THF/MeOH (1:1). Add LiOH (2.0 M aq, 3.0 eq). Stir at RT for 2 h.
- Workup:
 - Concentrate to remove volatiles.
 - Dilute residue with water.

- Acidify carefully with 1M HCl to pH 3–4.
- The product usually precipitates as a white/off-white solid.
- Isolation: Filter the precipitate, wash with cold water and EtO. Dry under vacuum.
- Final Product: **8-Methylisoquinoline-3-carboxylic acid**.

Expert Insights & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield in Heck Step	Catalyst poisoning or O leak.	Ensure rigorous degassing. Use Pd
		(dba) as an alternative Pd source if Pd(OAc) fails.
Incomplete Cyclization	Intermediate enamide stable.	If the open-chain enamide is isolated, treat with catalytic p-TsOH in refluxing Toluene to force cyclization.
Regioisomer Contamination	Starting material impurity.	Verify the purity of 2-bromo-6-methylbenzaldehyde by GC-MS before step 2. Isomers (e.g., 4-methyl) are difficult to separate after cyclization.
Solubility Issues	Free acid is zwitterionic.	The final acid has low solubility in organic solvents. For NMR, use DMSO-d + TFA or NaOD/D O.

Safety & Handling

- Methyl 2-acetamidoacrylate: Potential skin sensitizer. Handle in a fume hood.
- Palladium Catalysts: Heavy metal waste must be segregated.
- Carbon Monoxide: While this route avoids CO gas, traditional carbonylation routes do use it; ensure this specific protocol (Heck) is followed to avoid CO hazards.

References

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